

Solubility and stability of Phenylalanylphenylalanine methyl ester

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Compound of Interest

Compound Name: *Phenylalanylphenylalanine methyl ester*

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An In-depth Technical Guide on the Core Properties of **Phenylalanylphenylalanine Methyl Ester**

Audience: Researchers, scientists, and drug development professionals.

This guide provides a detailed overview of the known physicochemical properties, analytical methodologies, and stability considerations for **Phenylalanylphenylalanine methyl ester** (Phe-Phe-OMe). Due to the limited availability of direct quantitative data in the public domain, this document leverages information from closely related compounds and standard peptide chemistry principles to offer a comprehensive resource.

Core Physicochemical Properties

Phenylalanylphenylalanine methyl ester is a dipeptide derivative. Its structure consists of two phenylalanine residues joined by a peptide bond, with the C-terminus protected as a methyl ester. This structure confers a high degree of hydrophobicity.

Table 1: Physical and Chemical Properties of **Phenylalanylphenylalanine Methyl Ester**

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₂ N ₂ O ₃	[1]
Molecular Weight	326.4 g/mol	[1]
CAS Number	13082-29-6	[1]
IUPAC Name	methyl (2S)-2-[[[(2S)-2-amino-3-phenylpropanoyl]amino]-3-phenylpropanoate	[1]
Synonyms	Phe-Phe-OMe, Methyl L-phenylalanyl-L-phenylalaninate	[1]

Solubility Profile

Quantitative solubility data for **Phenylalanylphenylalanine methyl ester** is not readily available in published literature. However, its solubility can be inferred from its chemical structure and from solvents used in its synthesis and purification. The presence of two phenyl groups and the esterification of the carboxylic acid group significantly reduce its polarity, making it poorly soluble in aqueous solutions and highly soluble in various organic solvents.

Table 2: Qualitative Solubility of **Phenylalanylphenylalanine Methyl Ester**

Solvent	Solubility	Rationale / Evidence
Water	Very Low	The parent amino acid, L-phenylalanine, has limited water solubility; the dipeptide ester is significantly more hydrophobic and lacks the zwitterionic character, further decreasing aqueous solubility. [2][3]
Chloroform (CHCl ₃)	Soluble	Used as a solvent for dissolving peptide methyl esters during solution-phase peptide synthesis.[4]
Methanol (MeOH)	Soluble	Used as a co-solvent for recrystallization and in HPLC mobile phases for related compounds.[4][5]
Ethyl Acetate (EtOAc)	Soluble	Commonly used for extraction and recrystallization of protected peptides.[6]
Petroleum Ether	Low / Insoluble	Used as an anti-solvent for the recrystallization of a related peptide from chloroform, indicating low solubility.[4]
Acetonitrile (ACN)	Soluble	A common organic solvent used in reverse-phase HPLC for peptide analysis.[7]

Stability Characteristics

The stability of **Phenylalanylphenylalanine methyl ester** is primarily influenced by the chemical reactivity of its ester and peptide bonds.

- **Hydrolysis:** The most probable degradation pathway is hydrolysis.

- Ester Hydrolysis: The C-terminal methyl ester is susceptible to hydrolysis, especially under basic or acidic conditions, to yield Phenylalanylphenylalanine (Phe-Phe). This reaction can also be catalyzed by esterase enzymes in biological systems.[8]
- Peptide Bond Hydrolysis: The amide bond between the two phenylalanine residues can be cleaved under strong acidic or basic conditions and elevated temperatures, though it is generally more stable than the ester bond.
- Storage: For long-term storage, the compound should be kept in a solid, anhydrous form at low temperatures (e.g., -20°C) to minimize hydrolysis from atmospheric moisture.

Experimental Protocols and Methodologies

Protocol for Solubility Determination (Shake-Flask Method)

This protocol outlines a standard method for determining the solubility of **Phenylalanylphenylalanine methyl ester** in a given solvent.

- Preparation: Add an excess amount of solid **Phenylalanylphenylalanine methyl ester** to a known volume of the selected solvent (e.g., water, ethanol, chloroform) in a sealed vial.
- Equilibration: Agitate the vials at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the vials to pellet the excess, undissolved solid.
- Sampling and Dilution: Carefully withdraw a known volume of the supernatant and dilute it with a suitable mobile phase for analysis.
- Quantification: Analyze the concentration of the dissolved compound in the supernatant using a calibrated HPLC-UV method (see section 4.3).
- Calculation: Determine the solubility in units such as mg/mL or mol/L.

Protocol for Stability Assessment (Forced Degradation Study)

This protocol describes a typical forced degradation study to identify potential degradation pathways and develop a stability-indicating analytical method.

- Stock Solution Preparation: Prepare a stock solution of **Phenylalanylphenylalanine methyl ester** in a suitable solvent (e.g., acetonitrile or methanol).
- Stress Conditions: Aliquot the stock solution into separate vials and subject them to various stress conditions:
 - Acidic Hydrolysis: Add HCl (e.g., to a final concentration of 0.1 N) and incubate at a set temperature (e.g., 60°C).
 - Basic Hydrolysis: Add NaOH (e.g., to a final concentration of 0.1 N) and incubate at a set temperature (e.g., 40°C).
 - Oxidative Degradation: Add H₂O₂ (e.g., 3%) and incubate at room temperature.
 - Thermal Degradation: Incubate a solid sample and a solution sample at an elevated temperature (e.g., 80°C).
- Time-Point Analysis: At specified time intervals (e.g., 0, 2, 4, 8, 24 hours), withdraw samples, neutralize if necessary, and dilute for analysis.
- Analysis: Analyze the samples using an HPLC-UV method. Monitor the decrease in the main peak area and the formation of new peaks corresponding to degradation products.

General HPLC Method for Analysis

While a specific validated method is not published, a typical reverse-phase HPLC (RP-HPLC) method can be developed based on methods for similar peptides.^{[5][7]}

- Column: C18, 4.6 mm x 250 mm, 5 µm particles.
- Mobile Phase A: Water with 0.1% Trifluoroacetic Acid (TFA).
- Mobile Phase B: Acetonitrile with 0.1% Trifluoroacetic Acid (TFA).
- Gradient: A linear gradient, for example, starting from 30% B to 90% B over 20 minutes.

- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 254 nm, leveraging the aromatic phenyl groups.
- Temperature: 25°C.

Visualizations: Workflows and Relationships

The following diagrams illustrate the logical workflows for the experimental protocols described.

Caption: Workflow for solubility determination.

Caption: Workflow for forced degradation study.

Caption: Primary hydrolytic degradation pathways.

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